Daphnilongeranin A: A Comprehensive Technical Overview

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Compound of Interest

Compound Name:	*Daphnilongeranin A*
Cat. No.:	*B12399264*

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This guide provides an in-depth analysis of the molecular characteristics, isolation, and structural elucidation of **Daphnilongeranin A**, a notable member of the complex family of Daphniphyllum alkaloids.

Core Molecular Data

Daphnilongeranin A possesses a unique and intricate molecular architecture. Its fundamental physicochemical properties are summarized below for easy reference.

Property	Value
Molecular Formula	$C_{23}H_{29}NO_4$
Molecular Weight	383.48 g/mol

Isolation and Structural Elucidation: A Methodological Deep Dive

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The isolation and characterization of **Daphnilongeranin A** from its natural source, Daphniphyllum longeracemosum, involves a multi-step process employing a combination of chromatographic and spectroscopic techniques. The general experimental protocol is detailed below.

Experimental Protocols

1. Extraction:

- Plant Material: The dried and powdered leaves and stems of Daphniphyllum longeracemosum are the starting material.
- Initial Extraction: The plant material is subjected to exhaustive extraction with a polar solvent, typically methanol (MeOH), at room temperature. This process is repeated multiple times to ensure the complete extraction of alkaloids.
- Solvent Removal: The resulting methanolic extract is concentrated under reduced pressure to yield a crude extract.
- Acid-Base Partitioning: The crude extract is then suspended in an acidic aqueous solution (e.g., 2% HCl) and partitioned with a non-polar solvent like ethyl acetate (EtOAc) to remove neutral and weakly basic components. The acidic aqueous layer, containing the protonated alkaloids, is then basified (e.g., with NH_4OH) to a pH of approximately 9-10. This solution is subsequently partitioned with a chlorinated solvent such as dichloromethane (CH_2Cl_2) to extract the free alkaloids.

2. Chromatographic Purification:

- Column Chromatography (CC): The crude alkaloid extract is subjected to column chromatography on silica gel. A gradient elution system, typically starting with a non-polar solvent and gradually increasing the polarity (e.g., a gradient of chloroform to methanol), is employed to separate the complex mixture into fractions of increasing polarity.
- Preparative Thin-Layer Chromatography (pTLC): Fractions containing compounds of similar polarity are further purified using preparative thin-layer chromatography to isolate individual compounds.

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- High-Performance Liquid Chromatography (HPLC): Final purification of the isolated compounds is often achieved using reversed-phase high-performance liquid chromatography (RP-HPLC) to yield pure **Daphnilongeranin A**.

3. Structure Elucidation:

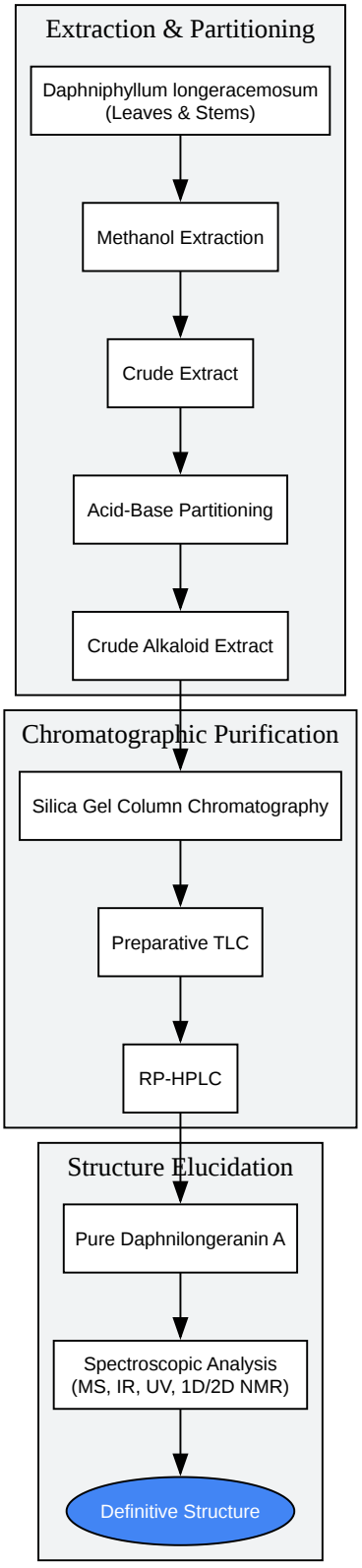
The definitive structure of **Daphnilongeranin A** was determined through a comprehensive analysis of spectroscopic data.[1]

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact mass of the molecule, which in turn allows for the calculation of its molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule, such as carbonyls, hydroxyls, and amines.
- Ultraviolet (UV) Spectroscopy: UV spectroscopy is used to identify the presence of chromophores within the molecular structure.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of one-dimensional (^{1}H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC, and NOESY) NMR experiments are conducted to establish the complete connectivity of protons and carbons and to determine the relative stereochemistry of the molecule.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the isolation and structural elucidation of **Daphnilongeranin A**.

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Caption: Workflow for the isolation and structural elucidation of **Daphnilongeranin A**.

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Signaling Pathways

To date, specific signaling pathways directly modulated by **Daphnilongeranin A** have not been extensively reported in peer-reviewed literature. Research into the biological activities of Daphniphyllum alkaloids is ongoing, and future studies may elucidate the precise molecular targets and signaling cascades affected by this compound.

This technical guide serves as a foundational resource for professionals engaged in natural product chemistry, medicinal chemistry, and drug discovery. The detailed methodologies and structured data presentation aim to facilitate further research and development efforts centered on **Daphnilongeranin A** and related alkaloids.

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References

- 1. Divergent Total Syntheses of (-)-Daphnilongeranin B and (-)-Daphenylline - PubMed [pubmed.ncbi.nlm.nih.gov]
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